

Dodecanamide, N-decyl- safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecanamide, N-decyl-

Cat. No.: B15377982

[Get Quote](#)

Dodecanamide, N-decyl-: A Technical Guide to Safety and Handling

Disclaimer: This document provides a summary of available safety and handling information for **Dodecanamide, N-decyl-** (CAS No. 22205-13-6). A comprehensive Safety Data Sheet (SDS) for this specific compound was not found during the literature search. Therefore, the information on handling precautions, personal protective equipment, and potential hazards is based on general knowledge of closely related long-chain fatty acid amides. Researchers and drug development professionals should exercise caution and handle this substance in a controlled laboratory environment, adhering to all institutional and regulatory safety protocols.

Chemical and Physical Properties

Limited quantitative data for **Dodecanamide, N-decyl-** is available. The following table summarizes the known physical and chemical properties.

Property	Value	Source
CAS Number	22205-13-6	[1][2]
Molecular Formula	C22H45NO	[1]
Molecular Weight	339.6 g/mol	[1]

Hazard Identification and General Precautions

Due to the lack of a specific Safety Data Sheet for **Dodecanamide, N-decyl-**, a definitive hazard profile is not available. However, based on the general properties of long-chain fatty acid amides, the following potential hazards and precautions should be considered:

- Potential Hazards:
 - May cause skin and eye irritation upon direct contact.
 - Inhalation of dust or aerosols may cause respiratory tract irritation.
 - Ingestion may cause gastrointestinal discomfort.
 - Long-chain amides are generally considered to have low acute toxicity, but chronic exposure data is often limited.
- General Handling Precautions:
 - Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
 - Avoid generating dust.
 - Prevent contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory area.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Dodecanamide, N-decyl-**, based on general guidelines for similar chemical compounds.

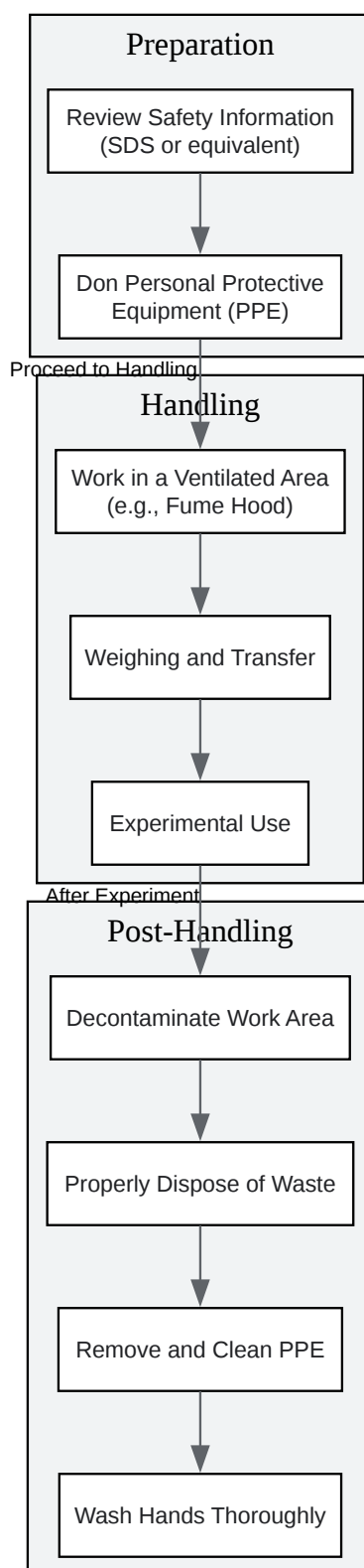
PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact.
Skin and Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if dust generation is unavoidable or if working outside of a fume hood.	Prevents inhalation of dust.

Experimental Protocols

No specific experimental protocols for safety and handling studies of **Dodecanamide, N-decyl-** were identified in the conducted searches.

Safe Handling Workflow

The following diagram illustrates a general workflow for the safe handling of chemical compounds like **Dodecanamide, N-decyl-** in a research setting.



[Click to download full resolution via product page](#)

A generalized workflow for the safe handling of chemical substances.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Dodecanamide, N-decyl- | CAS#:22205-13-6 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Dodecanamide, N-decyl- safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15377982#dodecanamide-n-decyl-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com